

# Physical properties of 3-(Bromomethyl)azetidine (melting point, boiling point)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-(Bromomethyl)azetidine

Cat. No.: B15306718

[Get Quote](#)

## Technical Guide: Physicochemical Characterization of 3-(Bromomethyl)azetidine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the available physical properties of **3-(Bromomethyl)azetidine** and its common derivatives. Due to the limited availability of experimental data for the parent compound, this guide also furnishes detailed, generalized experimental protocols for the determination of melting and boiling points applicable to this and other novel chemical entities.

## Physical Properties of 3-(Bromomethyl)azetidine and Derivatives

Direct experimental data for the melting and boiling points of **3-(Bromomethyl)azetidine** in its free base form is not readily available in the surveyed literature. However, data for its hydrochloride salt and a common N-Boc protected intermediate, 1-Boc-**3-(bromomethyl)azetidine**, have been reported. This information is crucial for researchers working with these more stable or synthetically useful forms of the molecule.

A summary of the available quantitative data is presented in the table below. It is critical to note that the presence of the hydrochloride salt or the tert-butoxycarbonyl (Boc) protecting group significantly alters the physicochemical properties of the parent molecule.

Compound	Molecular Formula	Molecular Weight ( g/mol )	Melting Point (°C)	Boiling Point (°C)	Physical Form
3-(Bromomethyl)azetidine hydrochloride	C <sub>4</sub> H <sub>9</sub> BrClN	186.47	No data available	No data available	No data available
1-Boc-3-(bromomethyl)azetidine	C <sub>9</sub> H <sub>16</sub> BrNO <sub>2</sub>	250.13	38 - 42[1]	281.2 ± 13.0 (Predicted)[1]	Solid[1][2]

## Experimental Protocols for Physical Property Determination

The following sections detail standardized laboratory procedures for determining the melting and boiling points of organic compounds such as **3-(Bromomethyl)azetidine**.

### Melting Point Determination (Capillary Method)

This method is one of the most common and accurate for determining the melting point of a solid crystalline substance.[3]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)[4]
- Capillary tubes (sealed at one end)[4][5]
- Mortar and pestle
- Spatula

Procedure:

- Sample Preparation: Ensure the sample is completely dry and finely powdered. If necessary, use a mortar and pestle to grind the crystals.[3]

- **Loading the Capillary Tube:** Invert the open end of a capillary tube and press it into the powdered sample. A small amount of solid will be forced into the tube. Tap the sealed end of the tube on a hard surface to compact the solid at the bottom.<sup>[4][6]</sup> The packed sample height should be approximately 2-3 mm.<sup>[7]</sup>
- **Initial Rapid Determination (Optional):** If the approximate melting point is unknown, a rapid heating run can be performed to get a preliminary estimate.<sup>[4][6]</sup>
- **Accurate Measurement:** Place the capillary tube into the heating block of the melting point apparatus.<sup>[7]</sup> Heat the sample at a controlled, slow rate, typically 1-2 °C per minute, starting from a temperature about 15-20 °C below the expected melting point.<sup>[4][7]</sup>
- **Observation and Recording:** The melting range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire sample has completely melted into a clear liquid.<sup>[5]</sup> A narrow melting range (0.5-1.0 °C) is indicative of a pure substance.<sup>[5]</sup>

## Boiling Point Determination (Thiele Tube Method)

This micro-method is suitable for determining the boiling point of small quantities of a liquid.<sup>[8]</sup>

Apparatus:

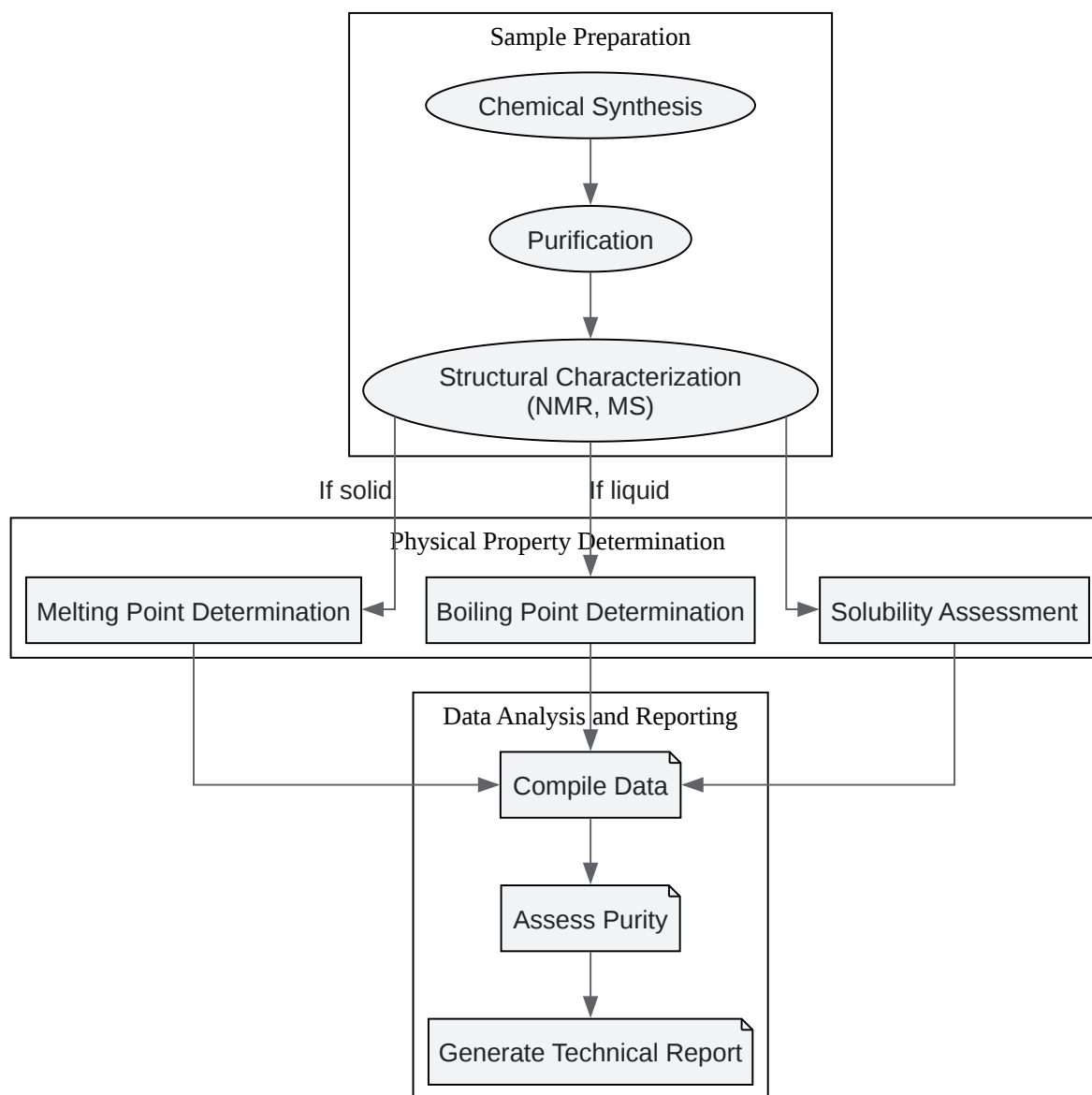
- Thiele tube<sup>[8]</sup>
- Thermometer
- Small test tube or fusion tube<sup>[9]</sup>
- Capillary tube (sealed at one end)<sup>[9]</sup>
- Heat-resistant mineral oil
- Bunsen burner or heating mantle
- Clamp and stand

Procedure:

- Apparatus Setup: Fill the Thiele tube with mineral oil to a level slightly above the top of the side arm.[\[8\]](#)
- Sample Preparation: Place a few milliliters of the liquid sample into the small test tube.[\[10\]](#) Invert a capillary tube (sealed end up) and place it inside the test tube containing the sample.[\[8\]](#)
- Assembly: Attach the test tube to the thermometer using a rubber band or wire, ensuring the bottom of the test tube is aligned with the thermometer bulb.[\[8\]](#)[\[9\]](#)
- Heating: Immerse the assembly into the Thiele tube, making sure the sample is below the oil level.[\[8\]](#)[\[9\]](#) Gently heat the side arm of the Thiele tube.[\[8\]](#)[\[9\]](#)
- Observation: As the temperature rises, air trapped in the capillary tube will expand and exit as a slow stream of bubbles. Continue heating until a continuous and rapid stream of bubbles emerges from the open end of the capillary tube.[\[9\]](#)
- Recording the Boiling Point: Turn off the heat and allow the apparatus to cool slowly. The boiling point is the temperature at which the bubbling stops and the liquid is drawn back into the capillary tube.[\[8\]](#)[\[9\]](#)

## Logical Workflow for Physicochemical Characterization

The following diagram illustrates a generalized workflow for the determination of the physical properties of a novel chemical substance.



[Click to download full resolution via product page](#)

### Physicochemical Characterization Workflow

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 1-Boc-3-(bromomethyl)azetidine - Protheragen [protheragen.ai]
- 2. cymitquimica.com [cymitquimica.com]
- 3. westlab.com [westlab.com]
- 4. jan.ucc.nau.edu [jan.ucc.nau.edu]
- 5. chem.ucalgary.ca [chem.ucalgary.ca]
- 6. chem.libretexts.org [chem.libretexts.org]
- 7. chem.libretexts.org [chem.libretexts.org]
- 8. chem.libretexts.org [chem.libretexts.org]
- 9. vijaynazare.weebly.com [vijaynazare.weebly.com]
- 10. cdn.juniata.edu [cdn.juniata.edu]
- To cite this document: BenchChem. [Physical properties of 3-(Bromomethyl)azetidine (melting point, boiling point)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15306718#physical-properties-of-3-bromomethyl-azetidine-melting-point-boiling-point]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)